

# Application Notes: C.I. Vat Yellow 4 in Textile Dyeing

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## Compound of Interest

Compound Name: Vat Yellow 4

Cat. No.: B1669115

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## 1. Introduction

C.I. **Vat Yellow 4**, also known as Indanthren Golden Yellow GK, is an anthraquinone-based vat dye recognized for its application on cellulosic fibers.[1][2] Like other vat dyes, it is insoluble in water in its original pigment form and requires a chemical reduction process, known as "vatting," to be converted into a water-soluble "leuco" form.[3][4] This soluble state has an affinity for textile fibers, allowing for absorption. Subsequent oxidation locks the insoluble pigment back within the fiber matrix, resulting in dyeings with excellent fastness properties.[3][5]

## 2. Principle of Vat Dyeing

The application of **Vat Yellow 4** hinges on a reversible reduction-oxidation reaction. The core process involves:

- **Vatting (Reduction):** The insoluble keto form of the dye is treated with a reducing agent, typically sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ ), in an alkaline medium (caustic soda,  $\text{NaOH}$ ). This converts the dye into its water-soluble sodium salt, or "leuco" form.[4][6]
- **Absorption:** The textile substrate is immersed in the leuco dye solution, where the soluble dye molecules penetrate and diffuse into the fiber structure.[7]
- **Oxidation:** The fabric is removed from the dyebath and the leuco dye is converted back to its original insoluble pigment form through exposure to air (airing) or by using chemical oxidizing

agents like hydrogen peroxide or sodium perborate.<sup>[3]</sup> This traps the dye molecules inside the fiber, leading to high fastness.

- Soaping: A final washing step at a high temperature with a detergent is crucial to remove unfixed dye particles from the surface and to develop the true shade and fastness properties by stabilizing the dye crystals.<sup>[7][8]</sup>

### 3. Applications

**Vat Yellow 4** is primarily used for dyeing and printing on various textile fibers. Its applications include:

- Cellulosic Fibers: It is extensively used for cotton, linen, and viscose rayon, where high fastness to washing, light, and chlorine is required, such as for workwear, uniforms, and home textiles.<sup>[9][10][11]</sup>
- Other Fibers: It can also be used for dyeing silk and nylon fabrics.<sup>[1][12]</sup>
- Printing: The dye is suitable for discharge printing on cotton.<sup>[1]</sup>
- Blends: It can be applied to polyester/cotton blended fabrics.<sup>[12]</sup>

## Quantitative Data Summary

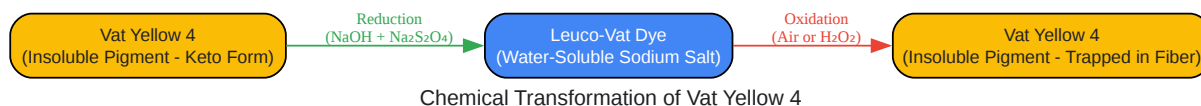
Table 1: Chemical and Physical Properties of C.I. **Vat Yellow 4**

Property	Value	Reference
C.I. Name	Vat Yellow 4	[1]
CAS Number	128-66-5	[1][13]
Molecular Formula	C <sub>24</sub> H <sub>12</sub> O <sub>2</sub>	[1][12][13]
Molecular Weight	332.35 g/mol	[1][13]
Chemical Class	Anthraquinone	[9][10]
Physical Form	Yellow-brown powder	[1][12]
Solubility	Insoluble in water; Soluble in nitrobenzene, xylene. Slightly soluble in acetone, ethanol, benzene, chloroform, toluene.	[1][12][14]
Stability	Stable. Combustible. Incompatible with strong oxidizing agents.	[12][13]

Table 2: Fastness Properties of C.I. **Vat Yellow 4** on Cotton (ISO Standards)

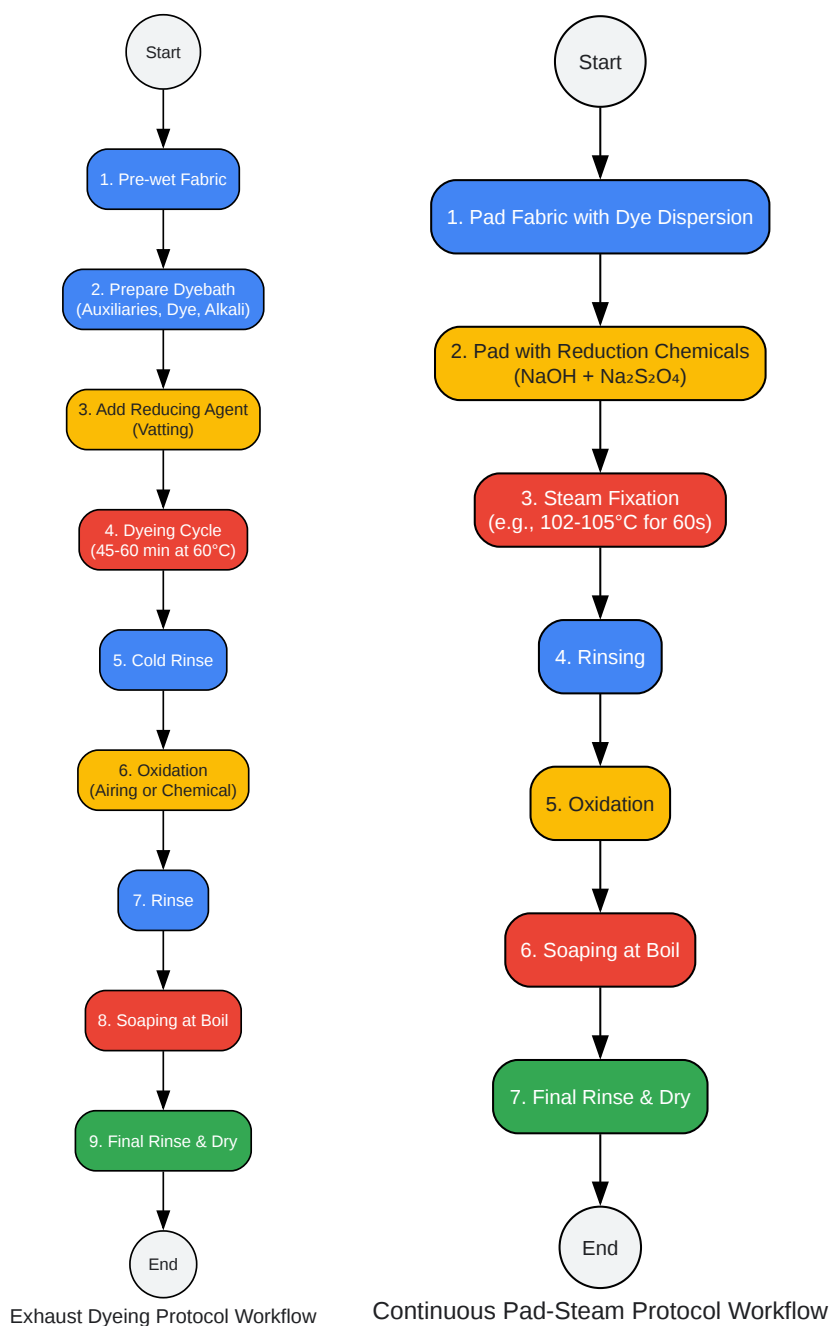
Fastness Test	Fading	Staining
Light Fastness	5-6	-
Soaping	3-4	4
Mercerized	5	-
Ironing	4-5	4-5
Chlorine Bleach	4-5	-
Oxygen Bleach	4-5	-
Source: Compiled from World dye variety[1]. Note: Fastness ratings are on a scale of 1 to 5, where 5 is the highest.		

## Visualized Chemistry and Workflows



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Caption: The core chemical process of vat dyeing.



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